

# Pentyl Octanoate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Pentyl octanoate*

Cat. No.: *B1581169*

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## Introduction

**Pentyl octanoate** (CAS No. 638-25-5), also known as amyl octanoate, is an organic compound classified as a fatty acid ester.<sup>[1]</sup> It is formed from the condensation of octanoic acid and pentan-1-ol.<sup>[2]</sup> This colorless to pale yellow liquid is characterized by a distinct fruity odor and is utilized in the flavor and fragrance industries.<sup>[2][3]</sup> This technical guide provides a detailed examination of its chemical properties, structure, and relevant experimental protocols.

## Chemical Structure and Identification

**Pentyl octanoate**'s structure consists of a pentyl group attached to an octanoate group.<sup>[3]</sup> Its fundamental identifiers are summarized below.

Identifier	Value
IUPAC Name	pentyl octanoate[2][4]
Synonyms	Amyl octanoate, Amyl caprylate, n-Amyl caprylate, Octanoic acid, pentyl ester[2][3][4]
CAS Number	638-25-5[4]
Molecular Formula	C <sub>13</sub> H <sub>26</sub> O <sub>2</sub> [3][4]
SMILES	CCCCCCCC(=O)OCCCCC[2][3]
InChI	InChI=1S/C13H26O2/c1-3-5-7-8-9-11-13(14)15-12-10-6-4-2/h3-12H2,1-2H3[2][3][4]
InChIKey	GJWGZSBNFSBUPX-UHFFFAOYSA-N[2][3][4]

## Physicochemical Properties

The physicochemical properties of **pentyl octanoate** are critical for its application and handling.

Property	Value	Source
Molecular Weight	214.34 g/mol	[2]
Appearance	Colorless to pale yellow liquid with a fruity odor	[2][3]
Melting Point	-34 to -35 °C	[2][5]
Boiling Point	261 °C	[5]
Density	0.855 - 0.860 g/mL	[2][5]
Refractive Index	1.425 - 1.429	[2]
Solubility	Soluble in alcohol and most fixed oils; slightly soluble in propylene glycol; insoluble in glycerol and water.	[2]

## Experimental Protocols

### Synthesis of Pentyl Octanoate via Fischer Esterification

A common method for synthesizing **pentyl octanoate** is through Fischer esterification. This acid-catalyzed reaction involves refluxing octanoic acid with pentan-1-ol.

Materials:

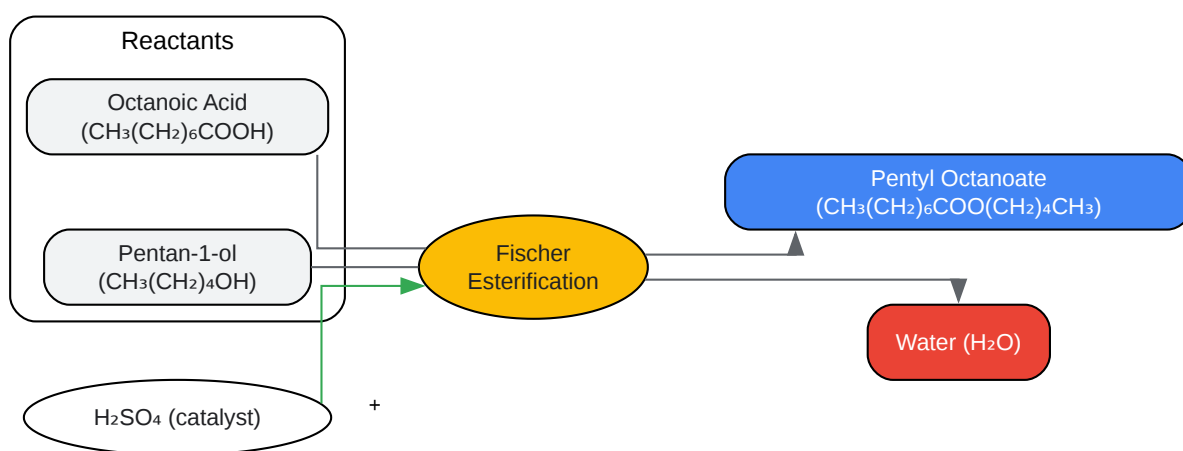
- Octanoic acid
- Pentan-1-ol
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine octanoic acid and a slight excess of pentan-1-ol in toluene.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the mixture to reflux. The water formed during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 2-4 hours.<sup>[6]</sup>
- After the reaction is complete, cool the mixture to room temperature.
- Carefully neutralize the remaining acid with a saturated solution of sodium bicarbonate.

- Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **pentyl octanoate**.
- The product can be further purified by vacuum distillation.

## Chemical Synthesis Pathway



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Caption: Synthesis of **Pentyl Octanoate** via Fischer Esterification.

## Spectroscopic Data

Mass spectrometry is a key analytical technique for the identification of **pentyl octanoate**. The electron ionization (EI) mass spectrum of **pentyl octanoate** is available in public databases such as the NIST WebBook.<sup>[4]</sup> Researchers should refer to these resources for detailed fragmentation patterns and spectral data.

## Applications and Safety

**Pentyl octanoate** is primarily used as a flavoring agent in the food industry and as a fragrance component in cosmetics and personal care products.<sup>[2][3]</sup> It is generally regarded as safe

(GRAS) for its intended use in food.[2] However, as with any chemical, it should be handled with appropriate care in a laboratory setting to avoid potential irritation.[3]

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## References

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